

An In-depth Technical Guide to 2,6-Diisocyanatotoluene: Chemical Properties and Structure

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Compound of Interest

Compound Name: 2,6-Diisocyanatotoluene

Cat. No.: B1215174

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This technical guide provides a comprehensive overview of the chemical properties, structure, synthesis, and reactivity of **2,6-diisocyanatotoluene** (2,6-TDI). The information is intended for researchers, scientists, and professionals in drug development and polymer chemistry, offering detailed data and methodologies to support advanced research and application.

Chemical Properties

2,6-Diisocyanatotoluene is a significant isomer of toluene diisocyanate, a key component in the production of polyurethanes. Its chemical and physical properties are summarized in the table below. It is important to note that some reported values are for a mixture of 2,4-TDI and 2,6-TDI, as this is a common commercial form.

Property	Value
Molecular Formula	C ₉ H ₆ N ₂ O ₂ [1]
Molecular Weight	174.16 g/mol [1]
CAS Number	91-08-7 [1]
Appearance	Colorless to pale-yellow solid or liquid with a pungent odor. [2]
Density	1.225 g/mL at 25 °C
Melting Point	68-72°F (for an 80% 2,4:20% 2,6 TDI mixture) [2]
Boiling Point	264-271°F at 18 mmHg [2]
Vapor Pressure	0.5 mmHg at 77°F (for an 80% 2,4:20% 2,6 TDI mixture) [2]
Flash Point	>230 °F
Solubility	Reacts with water. Soluble in many organic solvents.
InChI	InChI=1S/C9H6N2O2/c1-7-8(10-5-12)3-2-4-9(7)11-6-13/h2-4H,1H3 [1]
SMILES	CC1=C(C=CC=C1N=C=O)N=C=O [1]

Chemical Structure

2,6-Diisocyanatotoluene consists of a toluene molecule substituted with two isocyanate (-NCO) groups at the 2 and 6 positions of the benzene ring. The spatial arrangement of these functional groups influences its reactivity, particularly in polymerization reactions.

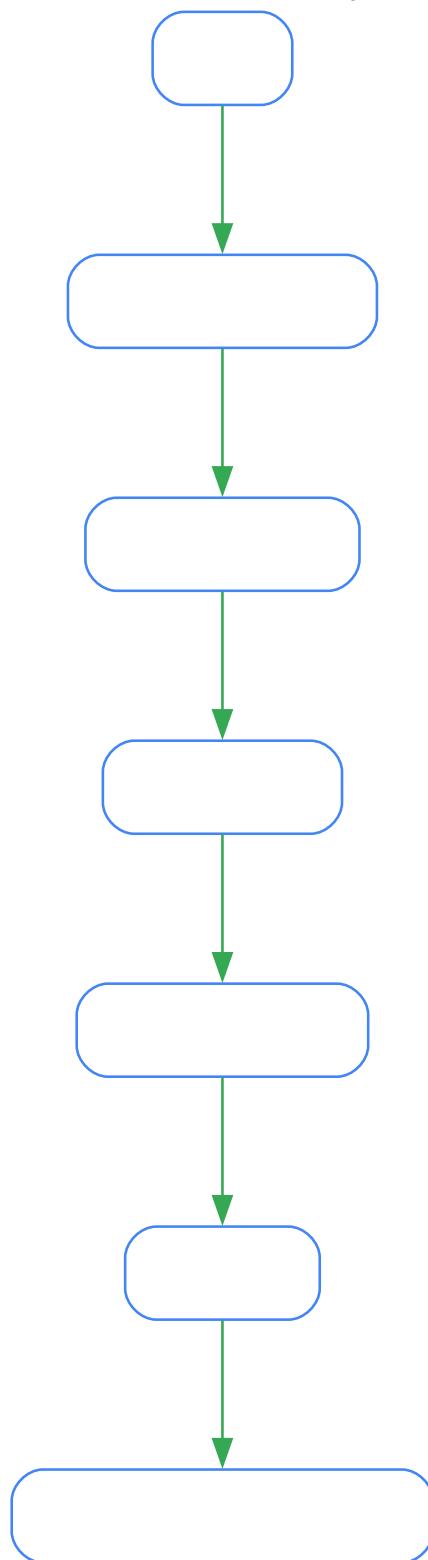
Caption: Chemical structure of **2,6-Diisocyanatotoluene**.

Synthesis of 2,6-Diisocyanatotoluene

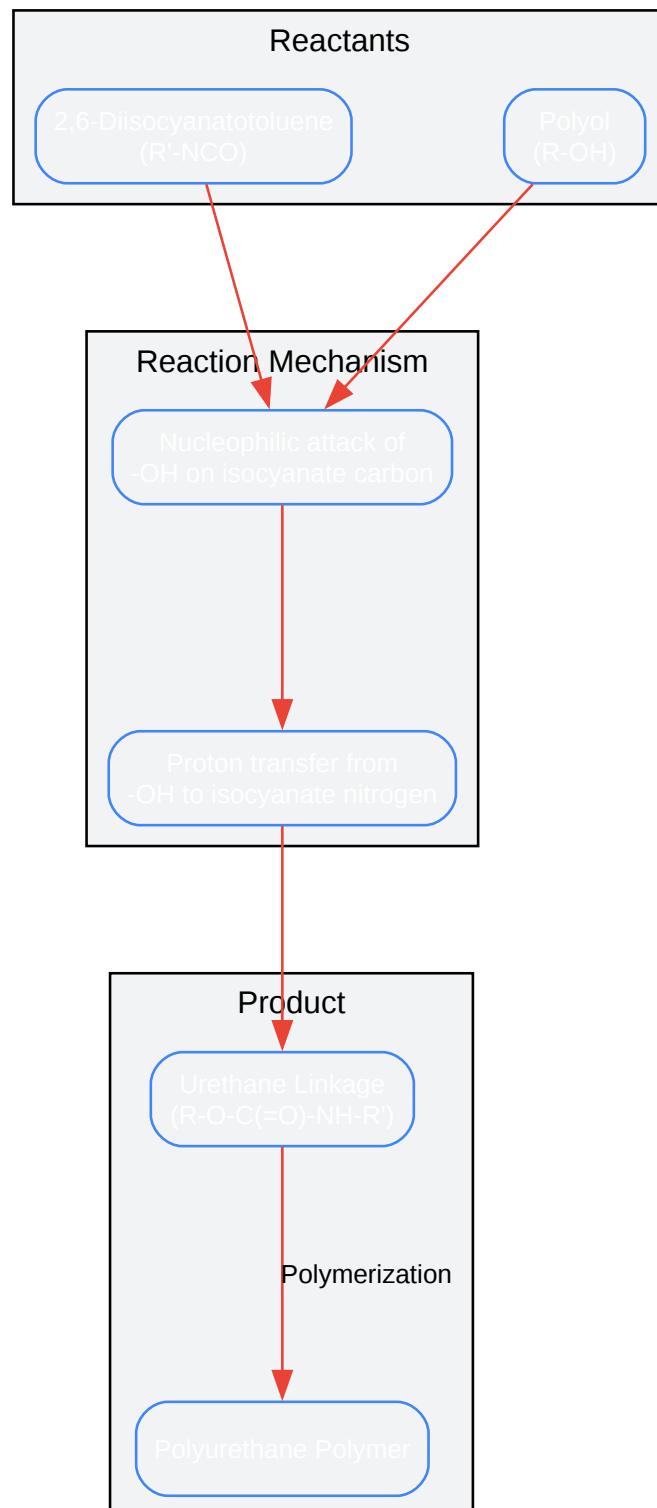
The industrial synthesis of **2,6-diisocyanatotoluene** is typically a three-step process starting from toluene.[3][4]

- Nitration of Toluene: Toluene is treated with a nitrating agent, usually a mixture of nitric acid and sulfuric acid, to produce a mixture of dinitrotoluene (DNT) isomers. The primary products are 2,4-DNT and 2,6-DNT.[3]
- Reduction of Dinitrotoluene: The mixture of DNT isomers is then reduced to the corresponding toluenediamines (TDA). This is commonly achieved through catalytic hydrogenation using catalysts such as Raney nickel.[3][4]
- Phosgenation of Toluenediamine: The resulting TDA mixture is reacted with phosgene (COCl_2) to form the diisocyanate. This reaction is typically carried out in an inert solvent.[3][4]

Synthesis Workflow of 2,6-Diisocyanatotoluene



Mechanism of Polyurethane Formation

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